

Comprehensive Safety and Handling Protocol for Pelecopan (BCX9930)

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Compound of Interest

Compound Name: *Pelecopan*

Cat. No.: *B12390862*

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This document provides essential safety, handling, and disposal guidelines for **Pelecopan**, a potent and selective oral inhibitor of complement factor D.[2][3][4][5] Adherence to these procedures is critical to ensure personnel safety and maintain experimental integrity.

Hazard Identification

Pelecopan (Synonym: BCX9930) is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[6] While one safety data sheet notes it as not a hazardous substance, it is prudent to handle it with care due to its potent biological activity and potential for harm.[1]

Primary Routes of Exposure:

- Ingestion[6]
- Inhalation (dust/aerosol)[6]
- Skin Contact[6]
- Eye Contact[6]

Personal Protective Equipment (PPE)

Consistent use of appropriate PPE is mandatory to create a barrier between the researcher and the chemical.^[7] This minimizes the risk of exposure through inhalation, skin contact, or splashing.^[7]

Protection Type	Specification	Purpose
Hand Protection	Nitrile or Latex Gloves (ASTM D6978 rated)	Prevents direct skin contact. Double-gloving is recommended when handling concentrated solutions.
Eye Protection	ANSI Z87.1-rated safety glasses or goggles	Protects eyes from splashes and airborne particles.
Body Protection	Poly-coated, disposable lab gown	Provides a barrier against spills and contamination. ^[7]
Respiratory	NIOSH-approved N95 respirator	Required when handling the powder outside of a ventilated enclosure to prevent inhalation. ^[7]

Safe Handling and Storage

Proper handling and storage are crucial to prevent accidental exposure and maintain the chemical's stability.

Engineering Controls:

- Always handle **Pelecopan** powder in a certified chemical fume hood or a Class II Biosafety Cabinet to control airborne particles.^[7]
- An eyewash station and safety shower must be readily accessible.^[1]

Storage Conditions:

- Solid (Lyophilized): Store at -20°C, keeping it desiccated. The chemical is stable for 36 months under these conditions.^[2]

- In Solution: Store aliquots at -20°C and use within one month to prevent loss of potency.^[2] For longer-term storage, -80°C is recommended for up to six months.^[3] Avoid multiple freeze-thaw cycles.^[2]

Experimental Protocols

Protocol 1: Preparation of a Stock Solution

This protocol details the steps for safely preparing a stock solution from powdered **Pelecopan**.

- Preparation: Don all required PPE as specified in the table above. Ensure the chemical fume hood is operational.
- Weighing: Tare a sterile, conical tube on a calibrated analytical balance. Carefully weigh the desired amount of **Pelecopan** powder. Avoid creating dust.^[6]
- Solubilization: Add the desired solvent (e.g., DMSO) to the tube.^[3] If precipitation occurs, heating and/or sonication can be used to aid dissolution.^[3]
- Mixing: Cap the tube securely and vortex until the solid is completely dissolved.
- Storage: Label the tube clearly with the compound name, concentration, date, and your initials. Store at -20°C or -80°C as required.^[2]^[3]

Protocol 2: Accidental Release and Spill Cleanup

In the event of a spill, immediate and appropriate action is necessary.

- Evacuate: Alert others in the immediate area and evacuate non-essential personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For a powder spill, gently cover with absorbent paper to avoid aerosolizing the dust. For a liquid spill, surround the area with absorbent material.
- Neutralize/Clean: Wearing full PPE, carefully collect the spilled material using a scoop or absorbent pads. Clean the spill area with soap and water.

- Dispose: Place all contaminated materials (including PPE) into a sealed, labeled hazardous waste container.[6]
- Report: Report the incident to the laboratory supervisor or safety officer.

First Aid and Disposal

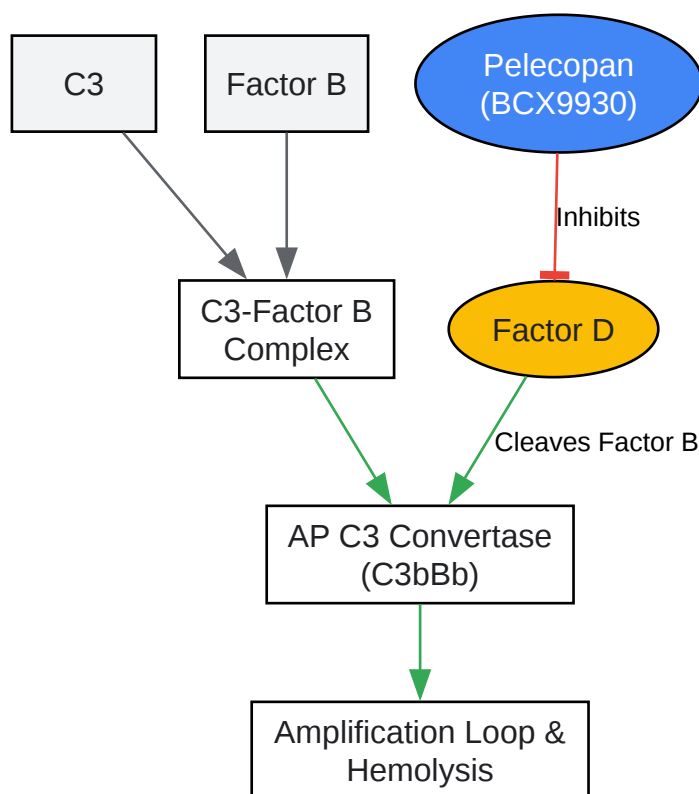
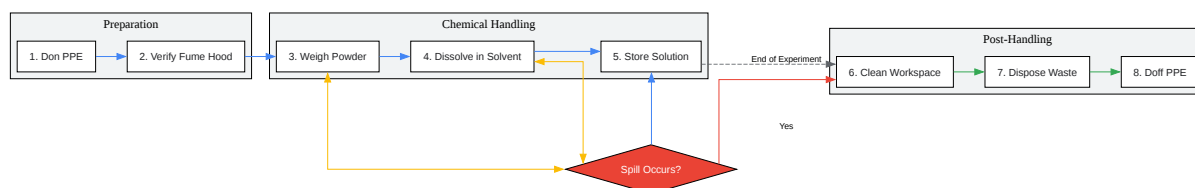
First Aid Measures:

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, administer CPR but avoid mouth-to-mouth resuscitation.[1]
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with large amounts of water.[1]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, holding the eyelids apart. Remove contact lenses if present.[1]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water if the person is conscious.[1]
- In all cases of exposure, seek immediate medical attention.[1]

Disposal Plan:

- Dispose of **Pelecopan** and any contaminated materials in accordance with all federal, state, and local environmental regulations.[6]
- Do not allow the product to enter drains or water courses, as it is very toxic to aquatic life.[1]
[6]
- Contents and containers must be disposed of at an approved waste disposal plant.[6]

Workflow and Pathway Diagrams



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